

Personal protective equipment for handling Albifylline

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Compound of Interest

Compound Name: Albifylline

Cat. No.: B1666809

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Essential Safety and Handling Guide for Albifylline

Disclaimer: This document provides guidance on personal protective equipment and handling for **Albifylline** based on its classification as a xanthine derivative. An official Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **Albifylline** (CAS No. 107767-55-5) is not readily available in public databases. Therefore, the following recommendations are derived from safety protocols for structurally similar compounds, such as Xanthine and Theophylline, and general best practices for handling chemical compounds with unknown toxicological profiles.^{[1][2][3][4]} Researchers must conduct a thorough, institution-specific risk assessment before beginning any work.

Albifylline is a bioactive xanthine derivative, structurally similar to pentoxifylline, and is intended for research use only.^{[5][6][7]} As with any chemical with limited safety data, it should be handled with caution in a controlled laboratory environment.

Personal Protective Equipment (PPE) Requirements

Engineering controls, such as a certified chemical fume hood, are the primary means of exposure control. The following PPE is mandatory as a secondary layer of protection.

Protection Type	Recommended Equipment	Standard	Purpose & Rationale
Eye & Face	Chemical splash goggles. A face shield is required if there is a significant splash hazard.	ANSI Z87.1 / EN166	Protects against splashes, aerosols, and airborne powder. Standard safety glasses are insufficient.[1][4]
Hand	Nitrile or Neoprene gloves. Double-gloving is recommended.	ASTM F1671 / EN374	Prevents skin contact. [1] Gloves must be inspected before use and changed immediately if contaminated.
Body	Fully-fastened, long-sleeved laboratory coat.	N/A	Protects skin and personal clothing from contamination.[3]
Respiratory	Work must be conducted in a chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates is required, following a formal risk assessment.	NIOSH / EN143	Prevents inhalation of fine powders or aerosols, which is a primary exposure route for potent compounds.[1][8]

Emergency Procedures & First Aid

Immediate action is critical in case of accidental exposure. All laboratory personnel should be familiar with the location and operation of safety showers and eyewash stations.

Exposure Route	Immediate Action Protocol
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. Seek immediate medical attention.[2][3]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes.[1][4] If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes at an eyewash station, holding eyelids open.[2][4] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth thoroughly with water.[2][3] Seek immediate medical attention.

Experimental Protocol: Weighing and Solubilizing Albifylline Powder

This protocol outlines the essential steps for safely preparing a stock solution of **Albifylline**.

Objective: To accurately weigh and dissolve a specified amount of **Albifylline** powder while minimizing exposure risk.

Materials:

- **Albifylline** (solid powder)
- Appropriate solvent (e.g., DMSO, Ethanol)
- Analytical balance
- Spatula

- Weighing paper or boat
- Vortex mixer or sonicator
- Appropriate volumetric flasks and vials
- Required PPE (as specified in the table above)

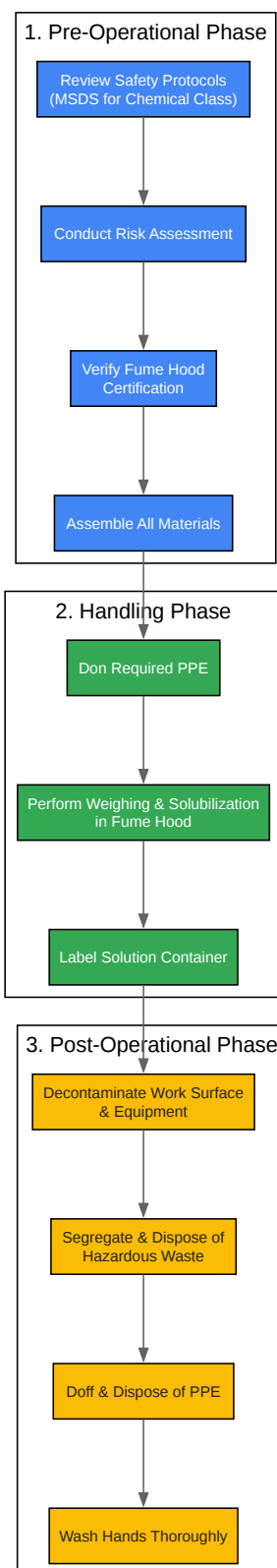
Procedure:

- Preparation: Before handling the compound, ensure the chemical fume hood is operational and the work area is decontaminated. Don all required PPE.
- Tare Balance: Place a clean weighing boat on the analytical balance inside the fume hood and tare the balance.
- Weighing: Carefully transfer the desired amount of **Albifylline** powder to the weighing boat using a clean spatula. Avoid generating dust.^[1] Close the primary container immediately after dispensing.
- Record Mass: Record the exact mass of the compound.
- Transfer: Carefully transfer the weighed powder into the appropriate volumetric flask.
- Solubilization: In the fume hood, add the desired solvent to the flask. Fill to approximately 75% of the final volume.
- Dissolution: Cap the flask securely and mix using a vortex mixer or sonicator until the solid is completely dissolved.
- Final Volume: Add solvent to the final volume mark on the volumetric flask. Invert the flask several times to ensure a homogenous solution.
- Labeling: Clearly label the solution with the compound name, concentration, solvent, and date of preparation.
- Decontamination & Disposal: Decontaminate the spatula and work surface. Dispose of all contaminated materials (e.g., gloves, weighing boat) as hazardous chemical waste

according to institutional and local regulations.

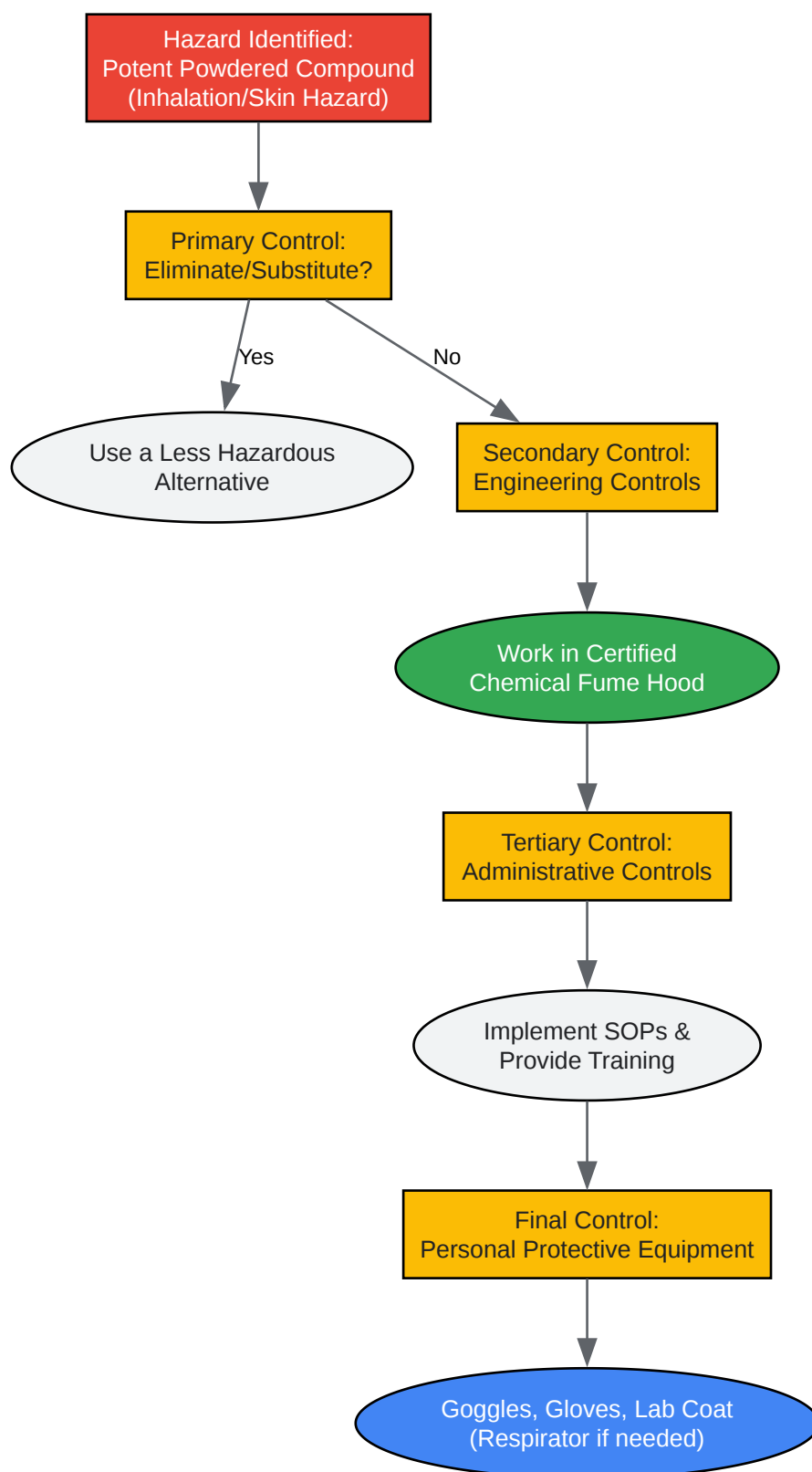
Process Flow and Safety Logic

The following diagrams illustrate the logical workflow for handling **Albifylline** and the decision-making process for hazard control.



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Caption: Experimental workflow for safely handling **Albifylline**.



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Caption: Hierarchy of controls for mitigating **Albifylline** exposure.

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